

barium dichromate in materials science research

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

[Get Quote](#)

Chemical Profile: Barium Dichromate

The table below summarizes the key identifiers and physical properties of **Barium Dichromate** as found in chemical databases [1] [2].

Property	Value
CAS Number	13477-01-5
Molecular Formula	BaCr ₂ O ₇
Molar Mass	353.32 g/mol
Other Names	Barium bichromate, Dichromic acid barium salt
Chemical Structure	The salt consists of Ba ²⁺ and Cr ₂ O ₇ ²⁻ ions.

Applications in Organic Synthesis

Barium dichromate serves as a specialized reagent for selective oxidation reactions. The following table compares its two primary applications as identified in the literature [3] [4].

Application	Reaction	Key Features & Selectivity
Alcohol Oxidation	Converts primary and secondary alcohols to carbonyl compounds (aldehydes and ketones).	A mild reagent; prevents over-oxidation of primary alcohols to acids. Primary and secondary benzylic alcohols oxidize faster.
Thiol Oxidation	Converts thiols (R-SH) to their corresponding disulfides (R-S-S-R).	Efficient for both aromatic and aliphatic thiols ; overoxidation to sulfonic acids is not observed.

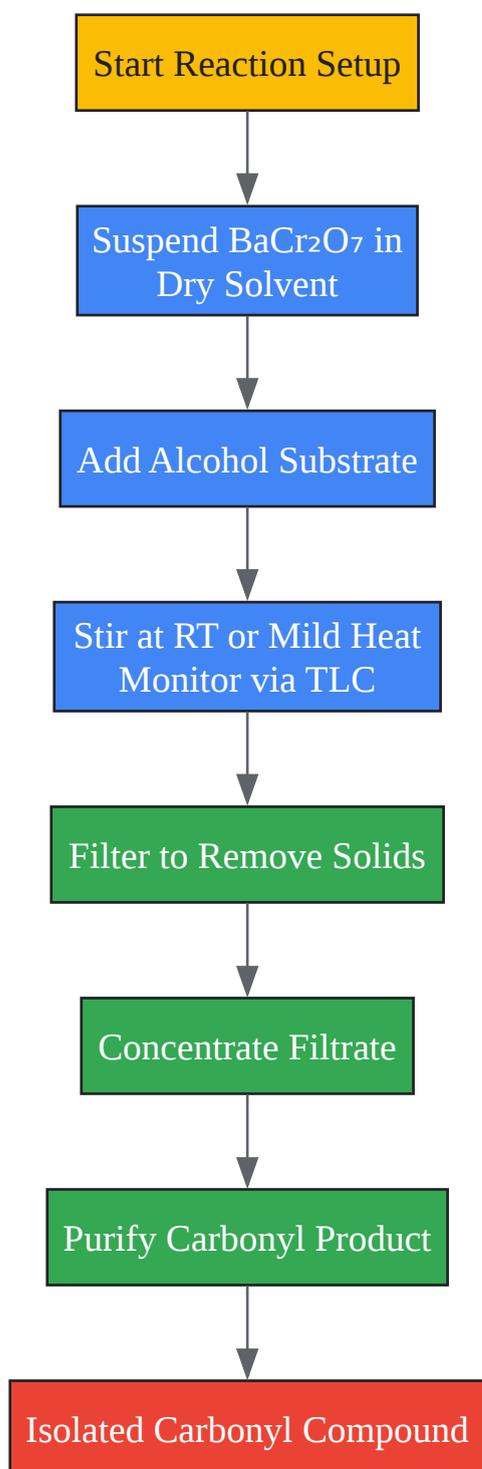
Detailed Experimental Protocols

Protocol 1: Oxidation of Alcohols to Carbonyl Compounds

This protocol is adapted from methods described for oxidizing alcohols in non-aqueous, polar aprotic media [3].

- **Reaction Setup:** The reaction is typically conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture absorption.
- **Procedure:**
 - Suspend **barium dichromate** (1-2 mmol) in a polar aprotic solvent like dry acetonitrile or dichloromethane (10-15 mL) in a round-bottom flask.
 - Add the alcohol substrate (1 mmol) to the stirring suspension.
 - Stir the reaction mixture at room temperature or under mild heating (e.g., 40-50°C) while monitoring by thin-layer chromatography (TLC).
 - Upon completion (typically within a few hours), cool the mixture to room temperature.
- **Work-up and Isolation:**
 - Filter the reaction mixture to remove the spent chromium salts and other insoluble solids.
 - Wash the solid residue thoroughly with the same solvent used for the reaction.
 - Combine the filtrate and washes, and concentrate the solution under reduced pressure using a rotary evaporator.
 - Purify the crude product containing the carbonyl compound (aldehyde or ketone) using standard techniques such as column chromatography or distillation.

The workflow for this oxidation process is outlined below:



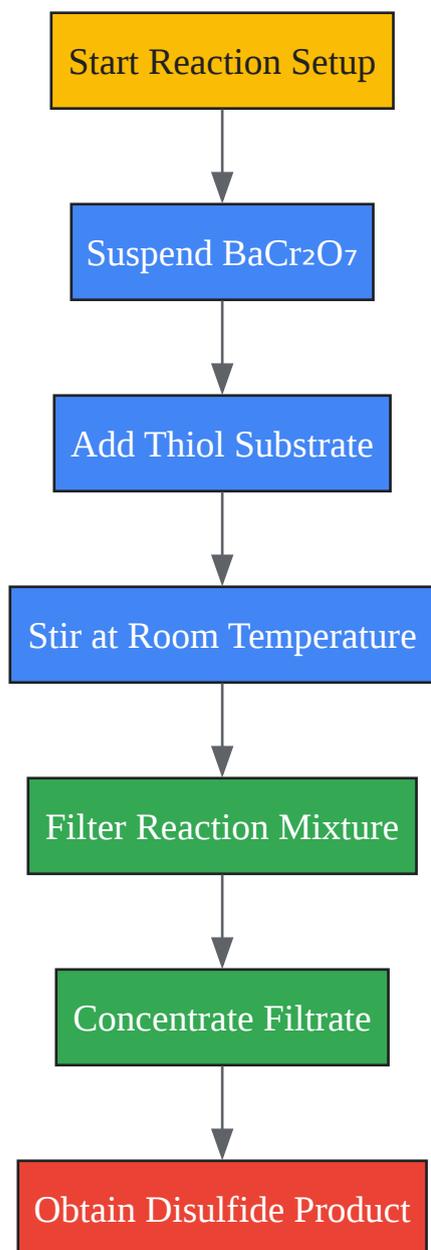
[Click to download full resolution via product page](#)

Protocol 2: Oxidation of Thiols to Disulfides

This protocol describes the conversion of thiols to disulfides using **barium dichromate** [4].

- **Reaction Setup:** The procedure is performed in a similar non-aqueous, polar aprotic environment.
- **Procedure:**
 - Add the thiol substrate (1 mmol) to a stirred suspension of **barium dichromate** (0.5-1 mmol) in a solvent like acetonitrile (10 mL).
 - Stir the reaction mixture at room temperature. The reaction is often fast and can be monitored by TLC.
 - Once the thiol is consumed, the reaction is complete.
- **Work-up and Isolation:**
 - Filter the mixture to remove the chromium-containing residues.
 - Evaporate the solvent from the filtrate under reduced pressure.
 - The resulting crude disulfide can often be purified by recrystallization or chromatography to achieve high purity.

The workflow for thiol oxidation is straightforward, as shown below:



[Click to download full resolution via product page](#)

Critical Safety & Handling Notes

- **Toxicity and Carcinogenicity:** All hexavalent chromium (Cr(VI)) compounds, including **barium dichromate**, are **known to be toxic, corrosive, and human carcinogens** [5]. They can cause severe damage to organs through prolonged or repeated exposure and pose a potential risk of genetic defects.

- **Safe Handling:** Procedures must be conducted in a well-ventilated fume hood. Personnel should wear appropriate Personal Protective Equipment (PPE), including nitrile gloves, a lab coat, and safety goggles.
- **Waste Disposal:** Spent reagent and waste must be collected separately for disposal as hazardous chemical waste, in compliance with local environmental, health, and safety regulations. **Aqueous work-up should be avoided** where possible to prevent the formation of soluble Cr(VI) species, which are more mobile and environmentally hazardous [3] [4]. The spent reagent after reaction is primarily in a reduced Cr(III) form, which is less hazardous, but must still be treated as heavy metal waste.

Research Context and Comparison

Barium dichromate's utility lies in its role as a **mild and selective oxidizing agent**. Its main advantage over other chromium(VI) reagents is its ability to facilitate specific transformations—like stopping at the aldehyde for primary alcohols or forming disulfides from thiols—**without over-oxidation** [3] [4]. The search results did not indicate widespread use in inorganic materials science (e.g., like its relative barium ferrite in magnets [6]), but rather highlight its niche in synthetic organic chemistry.

Frequently Asked Questions

Q: Can barium dichromate be prepared from potassium dichromate? **A:** Yes, it can be synthesized by a metathesis reaction. One common method involves reacting potassium chromate (made from potassium dichromate and potassium hydroxide) with barium chloride to form a precipitate of barium chromate. This yellow solid can then be converted to the orange **barium dichromate** by treatment with a calculated amount of sulfuric acid [7].

Q: Why use barium dichromate over more common oxidants like Jones reagent? **A:** The key advantage is **selectivity and mildness**. Its use in non-aqueous media and its specific properties help prevent the over-oxidation of sensitive functional groups, making it valuable for synthesizing aldehydes and specific disulfide bonds [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | CAS#:13477-01-5 | Chemsrsrc barium dichromate [chemsrc.com]
2. | 13477-01-5 BARIUM DICHROMATE [chemicalbook.com]
3. [BaCr2O7], a mild reagent for oxidation of... | CoLab Barium dichromate [colab.ws]
4. , An Oxidizing Agent For... | Semantic Scholar Barium Dichromate [semanticscholar.org]
5. sciencedirect.com/science/article/abs/pii/S0820593009600050 [sciencedirect.com]
6. Ferrite Market Size, Key Highlights, Strategy & Growth... Barium [linkedin.com]
7. Sciencemadness Discussion Board - Any method to convert potassium... [sciencemadness.org]

To cite this document: Smolecule. [barium dichromate in materials science research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1534786#barium-dichromate-in-materials-science-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com